

2-Azaspiro[4.4]nonan-3-one crystal structure analysis

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Compound of Interest

Compound Name: 2-Azaspiro[4.4]nonan-3-one

CAS No.: 75751-72-3

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An In-depth Technical Guide to the Crystal Structure Analysis of **2-Azaspiro[4.4]nonan-3-one**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of the methodologies and interpretations central to the crystal structure analysis of **2-Azaspiro[4.4]nonan-3-one**. As a privileged scaffold in modern medicinal chemistry, a deep understanding of the three-dimensional structure of this spiro-γ-lactam is paramount for rational drug design and the development of novel therapeutics.^[1] We will proceed from synthesis and crystallization to the intricacies of X-ray diffraction and the interpretation of supramolecular architecture, providing both the "how" and the critical "why" behind each protocol.

The Strategic Importance of Spiro-γ-lactams in Drug Discovery

The 2-azaspiro[4.4]nonane core is a rigid, three-dimensional motif that allows for the precise spatial orientation of functional groups, a key attribute for enhancing binding affinity and selectivity to biological targets.^[2] Derivatives have shown significant promise as

anticonvulsants and as modulators for targets within the central nervous system (CNS).[1] The γ -lactam (or pyrrolidin-2-one) component is also a well-established pharmacophore found in a variety of bioactive molecules.[3][4]

Crystal structure analysis provides the definitive, atomic-resolution map of the molecule. This is not merely an academic exercise; it is foundational for:

- Structure-Activity Relationship (SAR) Studies: Understanding how the molecule's conformation influences its biological activity.
- Computational Modeling: Providing an accurate starting point for molecular docking and dynamics simulations.
- Intellectual Property: Securing composition of matter patents with unambiguous structural proof.

Experimental Framework: From Synthesis to Single Crystal

The journey to a crystal structure begins with the synthesis of high-purity material and culminates in the growth of diffraction-quality single crystals.

Synthesis Pathway: Phosphine-Catalyzed [3+2] Cycloaddition

A robust method for constructing the spiro- γ -lactam core involves the phosphine-catalyzed [3+2] cycloaddition.[5][6][7] This approach is favored for its efficiency and control over the formation of the spirocyclic system.

Experimental Protocol: Synthesis of a **2-Azaspiro[4.4]nonan-3-one** Derivative

- Initiation (Ylide Formation): To a solution of an appropriate allenoate (1.0 eq) in anhydrous toluene (0.1 M) under an inert nitrogen atmosphere, add triphenylphosphine (0.1 eq). Stir the solution at room temperature for 20 minutes. The phosphine attacks the allenoate to form a reactive zwitterionic intermediate. The choice of an anhydrous, aprotic solvent is critical to prevent quenching of this intermediate.

- **Cycloaddition:** Add the cyclic ketimine (e.g., derived from cyclopentanone, 1.2 eq) to the reaction mixture. Heat the reaction to 80 °C and monitor by Thin Layer Chromatography (TLC). The ketimine acts as the two-atom component, reacting with the three-carbon allenolate-phosphine adduct. The elevated temperature provides the necessary activation energy for the cycloaddition.
- **Workup & Quenching:** Upon completion, cool the reaction to room temperature and concentrate under reduced pressure. The residue is redissolved in dichloromethane (DCM) and washed sequentially with 1M HCl and brine. This removes basic impurities and residual salts.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate. Purify the crude product by flash column chromatography on silica gel using a hexane/ethyl acetate gradient. This step is crucial to achieve the >99% purity required for successful crystallization.

The Art of Crystallization

Obtaining a single crystal suitable for X-ray diffraction is often the most challenging step. The goal is to allow molecules to slowly and methodically arrange themselves into a well-ordered lattice.

Experimental Protocol: Single Crystal Growth

- **Method of Choice:** Slow evaporation is a straightforward and effective technique for compounds that are stable and possess moderate solubility.
- **Procedure:**
 - Dissolve 5-10 mg of the purified **2-Azaspiro[4.4]nonan-3-one** in a minimal amount of a suitable solvent system (e.g., ethyl acetate/hexane mixture) in a small, clean vial. The solvent system is chosen based on solubility tests; the ideal system is one in which the compound is soluble but not excessively so.
 - Cover the vial with a cap, pierced with a needle. This allows the more volatile solvent (hexane) to evaporate slowly over several days to weeks.

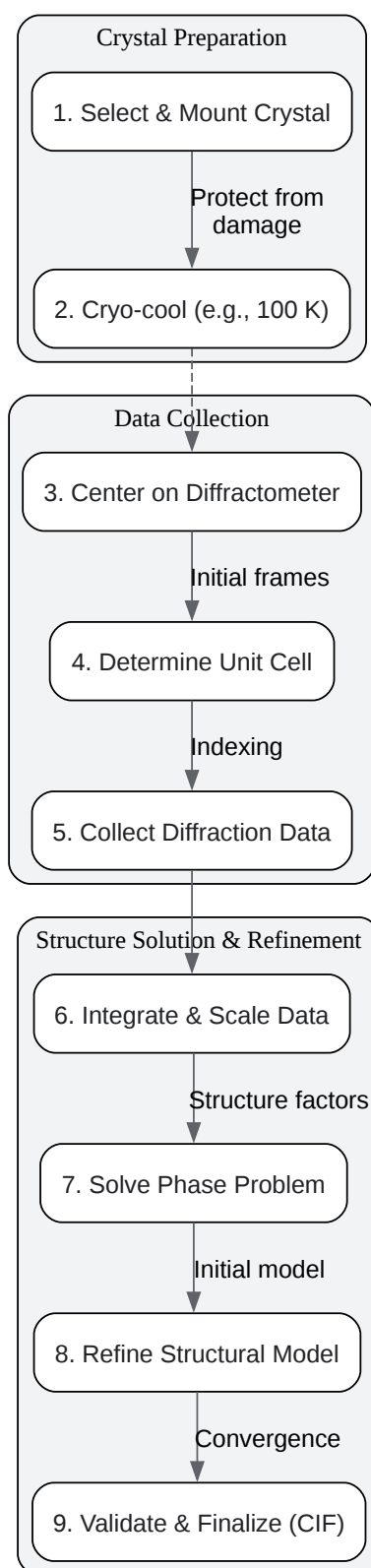
- Place the vial in a vibration-free environment at a constant temperature. Fluctuations in temperature or physical disturbances can disrupt crystal growth, leading to the formation of polycrystalline powder instead of a single crystal.
- Monitor periodically for the formation of small, clear crystals with well-defined facets.

Core Analysis: Single-Crystal X-ray Diffraction (SC-XRD)

SC-XRD is the definitive technique for determining the precise three-dimensional arrangement of atoms in a crystal.^[8]

The SC-XRD Experimental Workflow

The process follows a logical sequence from crystal selection to the final structural model.



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Caption: The experimental workflow for Single-Crystal X-ray Diffraction analysis.

Structural Interpretation: From Geometry to Supramolecular Chemistry

The output of an SC-XRD experiment is a rich dataset that reveals the molecule's intramolecular geometry and its intermolecular packing arrangement.

Molecular Geometry

The analysis provides precise bond lengths, bond angles, and torsion angles. For **2-Azaspiro[4.4]nonan-3-one**, key parameters of interest would be within the γ -lactam ring, as these define its conformation.

Parameter	Typical Value (Å or °)	Rationale for Significance
C=O Bond Length	~1.23 Å	Indicates the double bond character of the carbonyl group.
C-N Bond Length (amide)	~1.33 Å	Shorter than a typical C-N single bond due to resonance, indicating partial double bond character.
N-H Bond Length	~0.86 Å (normalized)	Key parameter for hydrogen bonding.
C-C-N-C Torsion Angle	Varies	Defines the pucker or conformation of the five-membered lactam ring (e.g., envelope or twist).

Note: These are typical values derived from related γ -lactam structures and serve as a baseline for analysis.^[3]

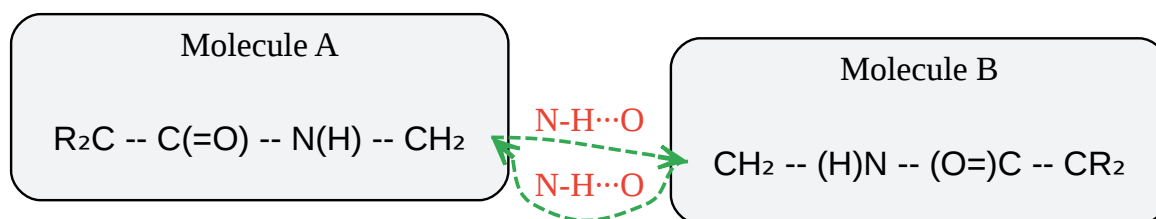
Crystal Packing and Intermolecular Interactions

In the solid state, molecules do not exist in isolation. They pack in a highly ordered fashion, stabilized by a network of non-covalent interactions. For **2-Azaspiro[4.4]nonan-3-one**, the

primary interaction is expected to be hydrogen bonding between the amide donor (N-H) and the carbonyl acceptor (C=O).

Interaction Type	Donor	Acceptor	Typical Geometry	Expected Significance
Hydrogen Bond	N-H	O=C	N...O distance of ~2.9 Å	Primary driving force for crystal packing. Often forms chains or dimers.[9][10]
C-H...O Interaction	C-H	O=C	C...O distance of ~3.2-3.5 Å	Weaker interactions that contribute to the overall stability of the 3D network. [9]
van der Waals Forces	All atoms	All atoms	N/A	Non-specific attractive forces that dictate close packing.

These interactions often form recognizable patterns, or "supramolecular synthons." For lactams, a common and highly stable synthon is the centrosymmetric dimer, formed by two molecules linked by a pair of N-H...O hydrogen bonds.



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Caption: A common hydrogen-bonded $R^2_2(8)$ amide dimer synthon in lactam crystals.

A Hirshfeld surface analysis can be computationally performed to visualize and quantify these intermolecular contacts, providing a fingerprint plot that highlights the relative contributions of different interactions (e.g., H $\cdots$ H, O $\cdots$ H, C $\cdots$ H) to the overall crystal packing.[9]

Conclusion: A Blueprint for Drug Design

The crystal structure analysis of **2-Azaspiro[4.4]nonan-3-one** provides an indispensable, high-resolution blueprint of this medicinally relevant scaffold. The precise knowledge of its three-dimensional shape, conformational preferences, and intermolecular interaction patterns equips researchers and drug development professionals with the critical data needed to design next-generation analogs with enhanced potency, selectivity, and improved physicochemical properties. This guide outlines a robust and validated pathway to obtain and interpret this vital structural information.

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